

In-Depth Technical Guide: Solubility and Stability of Lyophilized 5-Fam-pmdm6

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Compound of Interest

Compound Name: 5-Fam-pmdm6

Cat. No.: B15137275

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This guide provides comprehensive technical information on the solubility and stability of the lyophilized fluorescently-labeled peptide, **5-Fam-pmdm6**. It is intended for researchers, scientists, and drug development professionals utilizing this probe in their experimental workflows, particularly in the context of MDM2-p53 interaction studies.

Core Properties of 5-Fam-pmdm6

5-Fam-pmdm6 is a fluorescently labeled peptide probe designed for use in assays monitoring the interaction between the MDM2 protein and the p53 tumor suppressor. The 5-FAM (5-carboxyfluorescein) moiety provides the fluorescent signal, allowing for detection in various assay formats, most notably fluorescence polarization (FP) assays.

Solubility Data

The solubility of lyophilized **5-Fam-pmdm6** has been determined in Dimethyl Sulfoxide (DMSO). For aqueous buffers, it is recommended to first dissolve the peptide in DMSO and then perform serial dilutions into the desired aqueous solution.

Table 1: Solubility of Lyophilized **5-Fam-pmdm6**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100	56.05	Ultrasonic treatment may be required to achieve full dissolution. It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.[1]

Note: The molecular weight of **5-Fam-pmdm6** is 1784.23 g/mol .[1]

Stability Data

Proper storage is critical to maintain the integrity and performance of **5-Fam-pmdm6**. The following tables summarize the recommended storage conditions for both the lyophilized powder and stock solutions.

Table 2: Stability of Lyophilized **5-Fam-pmdm6** Powder

Storage Temperature (°C)	Shelf Life	Storage Conditions
-80	2 years	Sealed, away from moisture.[1]
-20	1 year	Sealed, away from moisture.[1]

Table 3: Stability of **5-Fam-pmdm6** in Solution

Storage Temperature (°C)	Shelf Life	Storage Conditions
-80	6 months	In a suitable solvent (e.g., DMSO), sealed, away from moisture.[1]
-20	1 month	In a suitable solvent (e.g., DMSO), sealed, away from moisture.

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Experimental Protocols

Reconstitution of Lyophilized 5-Fam-pmdm6

This protocol outlines the procedure for preparing a stock solution of **5-Fam-pmdm6**.

Workflow for Reconstitution



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Caption: Workflow for the reconstitution of lyophilized **5-Fam-pmdm6**.

Methodology:

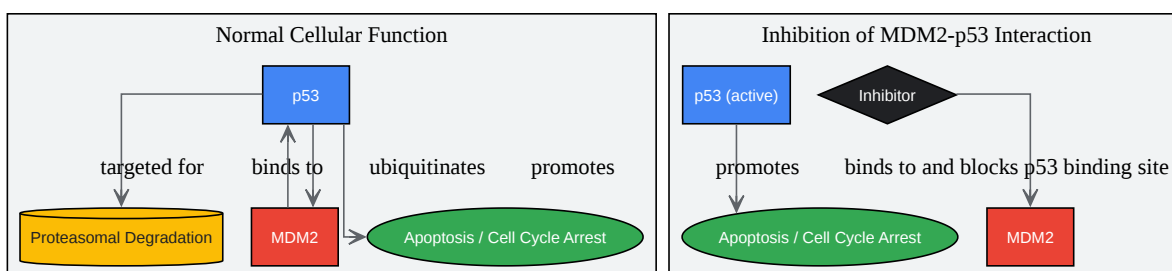
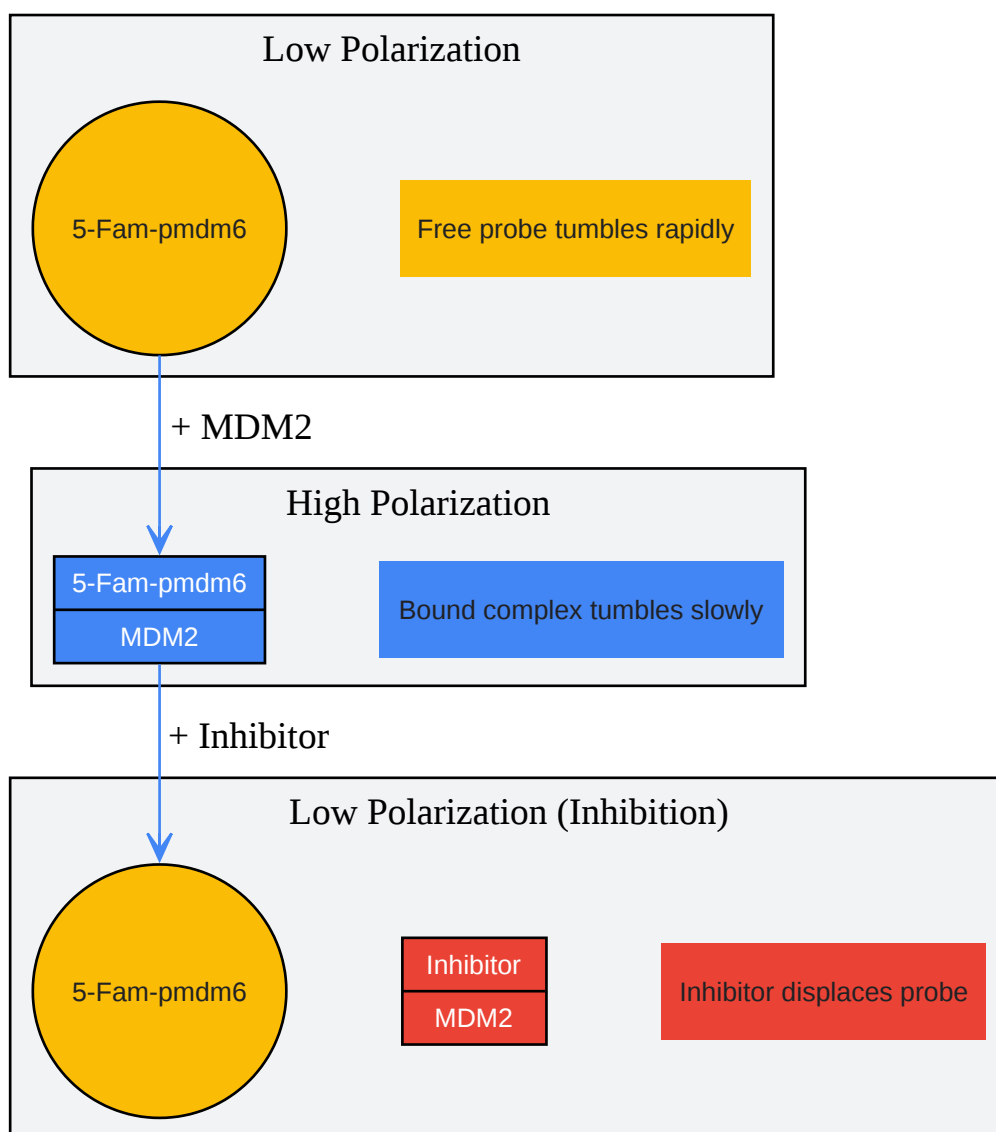
- **Equilibration:** Allow the vial of lyophilized **5-Fam-pmdm6** to warm to room temperature before opening to prevent condensation.
- **Centrifugation:** Briefly centrifuge the vial to ensure all the powder is at the bottom.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution from 1 mg of peptide, add 56.05 μ L of DMSO).

- **Dissolution:** Vortex the vial to dissolve the peptide. If necessary, sonicate the solution to aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed tubes and store at -20°C or -80°C, protected from light.

Fluorescence Polarization (FP) Assay for MDM2-p53 Interaction

This protocol describes a typical fluorescence polarization assay to screen for inhibitors of the MDM2-p53 interaction using **5-Fam-pmdm6** as the fluorescent probe.

Principle of the FP Assay



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References

- 1. medchemexpress.com [medchemexpress.com]
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